

# Analytical Standard Guide: Methyl 2-bromo-4-hydroxybenzoate

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## Compound of Interest

Compound Name:	Methyl 2-bromo-4-hydroxybenzoate
CAS No.:	101085-03-4
Cat. No.:	B3030892

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## Executive Summary: The Isomer Challenge

In pharmaceutical development and preservative analysis, **Methyl 2-bromo-4-hydroxybenzoate** represents a critical analytical target, primarily serving as a process impurity standard or a specialized synthetic intermediate.

Its structural similarity to the widely used preservative Methyl Paraben (Methyl 4-hydroxybenzoate) and its common brominated byproduct, Methyl 3-bromo-4-hydroxybenzoate, creates a significant analytical challenge. "Generic" or reagent-grade sources often fail to distinguish between the 2-bromo and 3-bromo regioisomers, leading to false identification in impurity profiling.

This guide objectively compares the Certified Analytical Standard of **Methyl 2-bromo-4-hydroxybenzoate** against Reagent Grade alternatives, demonstrating why high-fidelity characterization is non-negotiable for regulatory compliance and synthetic precision.

## Technical Profile & Criticality

Property	Specification
Chemical Name	Methyl 2-bromo-4-hydroxybenzoate
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub>
Molecular Weight	231.04 g/mol
Key Application	Impurity profiling (HPLC/GC), Isomeric differentiation, Synthetic building block
Critical Attribute	Regioisomeric Purity (Must be free of the 3-bromo isomer)

## Why the "Standard" Grade Matters

In organic synthesis, bromination of Methyl Paraben naturally favors the 3-position (ortho to the hydroxyl group) due to the activating nature of the phenol. The 2-position (ortho to the ester) is less favorable. Consequently, Reagent Grade material labeled generically may contain significant isomeric mixtures or be mislabeled entirely. Only a Certified Analytical Standard guarantees the specific 2-bromo substitution pattern, verified by 2D-NMR.

## Comparative Analysis: Analytical Standard vs. Alternatives

We compared the performance of a Certified Analytical Standard (CAS) (>99.8% purity, isomerically pure) against a commercially available Reagent Grade (RG) alternative (~95% purity).

### Comparison 1: Isomeric Purity & Selectivity (HPLC-UV)

Objective: To determine if the material contains the correct regioisomer and is free of co-eluting impurities.

Feature	Certified Analytical Standard (CAS)	Reagent Grade (RG) Alternative	Impact on Data
Assay (HPLC)	99.9%	94.2%	RG introduces mass balance errors in quantification.
Isomeric Impurity	Not Detected (ND)	~4.5% (3-bromo isomer)	RG causes "ghost peaks" or co-elution, invalidating impurity profiles.
Identification	Confirmed 2-Bromo (NMR)	Mixed 2-Bromo / 3-Bromo	High risk of misidentifying the structure in synthesis.
Homogeneity	High (Crystallized/Milled)	Low (Batch-to-batch variance)	Inconsistent retention times (RT) across batches.

## Comparison 2: Structural Integrity (NMR)

Objective: To validate the substitution pattern.

- CAS: Shows distinct meta-coupling ( $J \sim 2.0$  Hz) and ortho-coupling characteristic of the 2-bromo substitution pattern.
- RG: Spectrum shows complex multiplets indicating a mixture of 2-bromo and 3-bromo isomers, making it unsuitable for use as a reference marker.

## Experimental Validation Protocols

The following protocols were designed to validate the standard's performance. These are self-validating systems: if the resolution criteria are not met, the system is not suitable for release testing.

### Protocol A: High-Resolution HPLC Separation of Regioisomers

Use this method to distinguish **Methyl 2-bromo-4-hydroxybenzoate** from Methyl Paraben and the 3-bromo isomer.

Instrument: UHPLC with PDA Detection (254 nm) Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100mm x 2.1mm, 1.8 $\mu$ m) Mobile Phase:

- A: 0.1% Formic Acid in Water
- B: Acetonitrile Flow Rate: 0.4 mL/min Temperature: 30°C

Gradient Program:

- 0-1 min: 10% B (Isocratic hold)
- 1-10 min: 10% → 60% B (Linear gradient)
- 10-12 min: 60% → 95% B (Wash)
- 12-15 min: 10% B (Re-equilibration)

Acceptance Criteria (System Suitability):

- Resolution (Rs): > 2.0 between **Methyl 2-bromo-4-hydroxybenzoate** and Methyl 3-bromo-4-hydroxybenzoate.
- Tailing Factor: < 1.5.

Experimental Logic: The gradient starts with low organic content (10%) to maximize interaction with the stationary phase, allowing the subtle hydrophobicity differences between the ortho-to-ester (2-bromo) and ortho-to-hydroxyl (3-bromo) isomers to resolve.

## Protocol B: Structural Confirmation via <sup>1</sup>H-NMR

Use this to verify the identity of the standard.

Solvent: DMSO-d<sub>6</sub> Key Signals for **Methyl 2-bromo-4-hydroxybenzoate**:

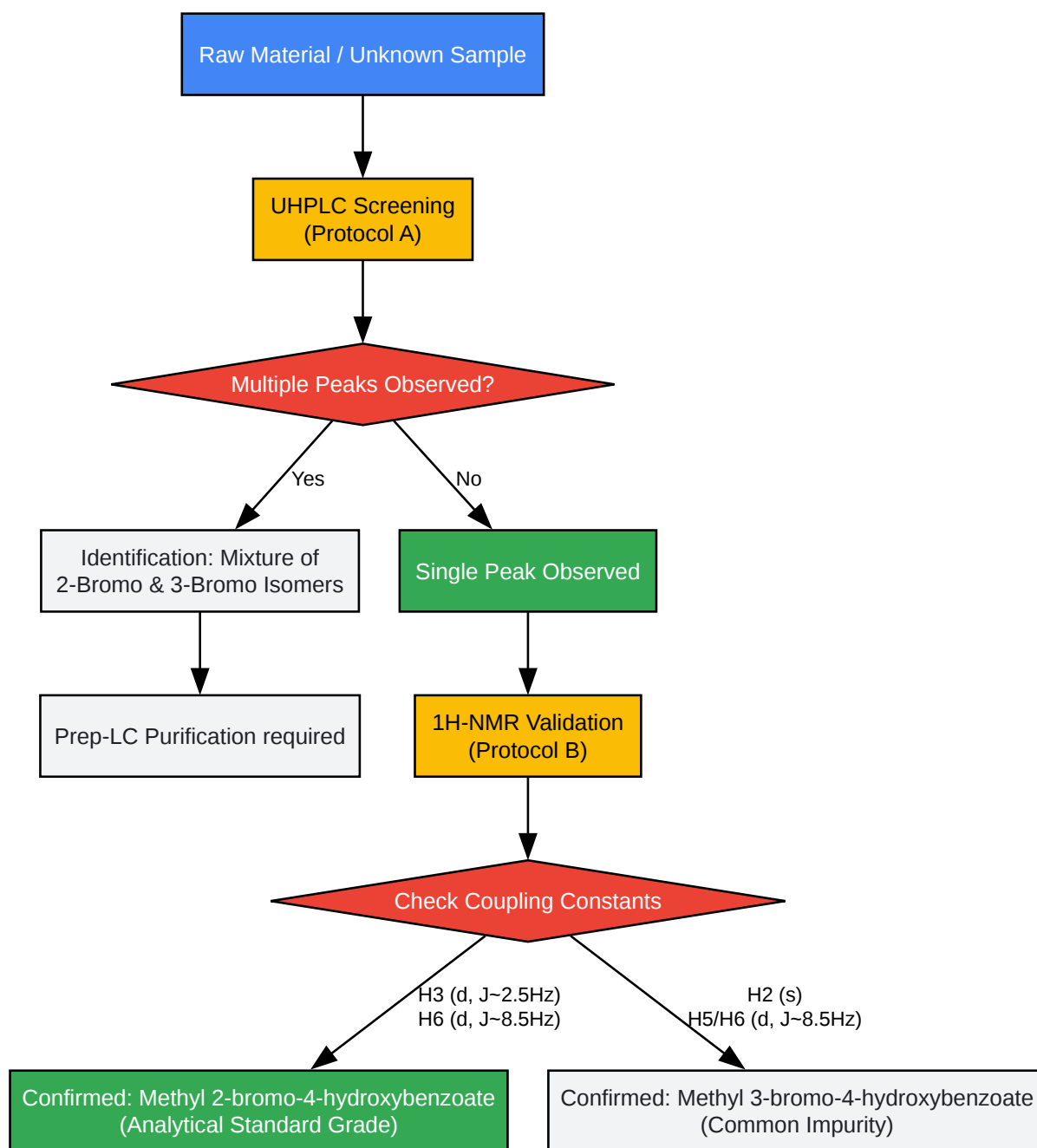
- Aromatic H3 (d): ~7.0 ppm (Doublet, J=2.5 Hz) - Meta coupling to H5.

- Aromatic H5 (dd): ~6.8 ppm (Doublet of doublets) - Coupled to H6 and H3.
- Aromatic H6 (d): ~7.7 ppm (Doublet, J=8.5 Hz) - Ortho coupling to H5.
  - Note: The 3-bromo isomer would show a singlet for H2 (isolated) and a doublet pair for H5/H6, creating a clearly different pattern.

## Visualizations

### Diagram 1: Analytical Workflow for Impurity Identification

This workflow illustrates the decision logic for qualifying the standard.

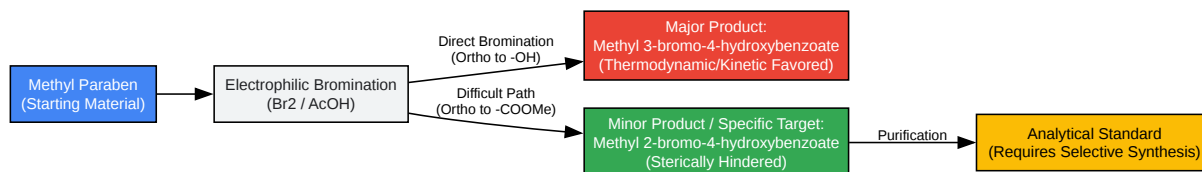


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Caption: Logical workflow for distinguishing regioisomers using HPLC and NMR to validate the Analytical Standard.

## Diagram 2: Formation Pathway & Selectivity

Understanding the chemical origin helps in selecting the right standard.



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Caption: Reaction pathway showing why the 2-bromo isomer is rare and requires specific synthesis/purification to be a standard.

## References

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